

Adipic Acid Hemichloride: Technical Sourcing & Handling Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 6-Chloro-6-oxohexanoic acid

CAS No.: 102939-46-8

Cat. No.: B14332674

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Executive Technical Summary

Adipic Acid Hemichloride (CAS: 102939-46-8), formally **6-chloro-6-oxohexanoic acid**, represents a critical class of heterobifunctional linkers used to introduce a carboxylic acid handle via an acyl chloride reactive group.

The Stability Paradox: While theoretically distinct, the free acid hemichloride (

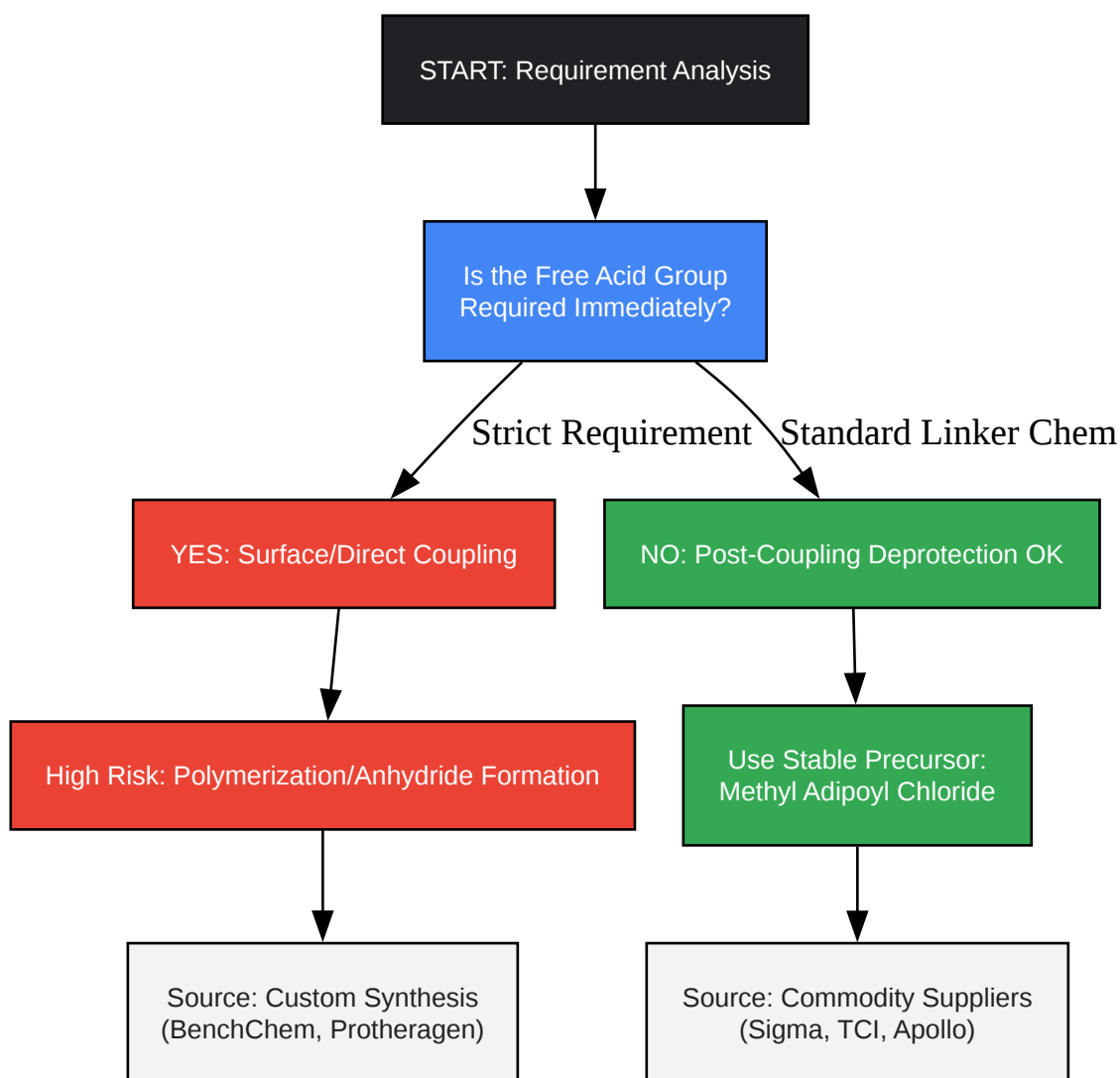
) is thermodynamically unstable. It is prone to intermolecular condensation to form poly(adipic anhydride) or intramolecular cyclization under thermal stress. Consequently, "Research Grade" sourcing often bifurcates into two distinct strategies:

- Direct Sourcing: Purchasing the stabilized or custom-synthesized free acid (rare, high cost).
- Functional Equivalents: Using Alkyl Adipoyl Chlorides (Methyl/Ethyl ester chlorides) as stable precursors, which are deprotected post-coupling.

This guide provides the decision framework, supplier landscape, and validated protocols for both approaches.

Critical Decision Matrix: Sourcing vs. Synthesis

Before engaging suppliers, researchers must validate the necessity of the free acid moiety versus the ester-protected form.



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Figure 1: Sourcing decision tree based on chemical stability and experimental requirements.

Supplier Landscape & Specifications

The market is divided between "Make-to-Order" suppliers for the free acid and "Stock" suppliers for the ester equivalents.

Table 1: Research Grade Supplier Analysis

Compound	CAS No.[1]	Grade	Primary Suppliers	Lead Time	Stability Note
6-chloro-6-oxohexanoic acid	102939-46-8	Custom (>95%)	BenchChem, Protheragen, Cleanchem	2-4 Weeks	High Risk: Must be stored at -20°C under Argon. Hygroscopic.
Methyl Adipoyl Chloride	35444-44-1	Reagent (97%+)	Sigma-Aldrich, Apollo Scientific, BLD Pharm	In Stock	Stable: Liquid at RT. Standard hydrolytic precautions.
Ethyl Adipoyl Chloride	1071-71-2	Reagent (98%)	Thermo Scientific, TCI, Simson Pharma	In Stock	Stable: Preferred for lipophilic applications.

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Field Insight: For 90% of drug conjugate workflows (ADCs, PROTACs), Methyl Adipoyl Chloride (CAS 35444-44-1) is the preferred starting material. It allows the formation of the amide bond first, followed by mild ester hydrolysis (LiOH/MeOH) to reveal the acid, avoiding the polymerization issues of the free acid chloride.

Self-Validating Synthesis Protocol

If the free acid hemichloride is strictly required and commercial sourcing is unviable, it must be generated in situ or via a controlled "Make" protocol.

Method: Controlled Desymmetrization of Adipic Acid

Objective: Synthesize Methyl Adipoyl Chloride (stable precursor) or **6-chloro-6-oxohexanoic acid** (transient).

Reagents:

- Monomethyl Adipate (CAS: 627-91-8) - Starting Material
- Oxalyl Chloride (2.0 equiv) - Chlorinating Agent (Gentler than SOCl_2)
- DMF (Catalytic, 1-2 drops)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Workflow:

- Setup: Flame-dry a 100 mL Schlenk flask. Cool to 0°C under atmosphere.
- Solvation: Dissolve Monomethyl Adipate (1.0 g, 6.2 mmol) in anhydrous DCM (20 mL).
- Activation: Add catalytic DMF (10 μL). Note: DMF forms the Vilsmeier-Haack reagent intermediate, essential for rapid conversion.
- Chlorination: Add Oxalyl Chloride (1.06 mL, 12.4 mmol) dropwise over 10 minutes.
 - Observation: Vigorous gas evolution (, ,).
- Reaction: Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 2 hours.
- Purification (Critical): Remove solvent and excess oxalyl chloride under high vacuum (0.1 mmHg) for 2 hours.

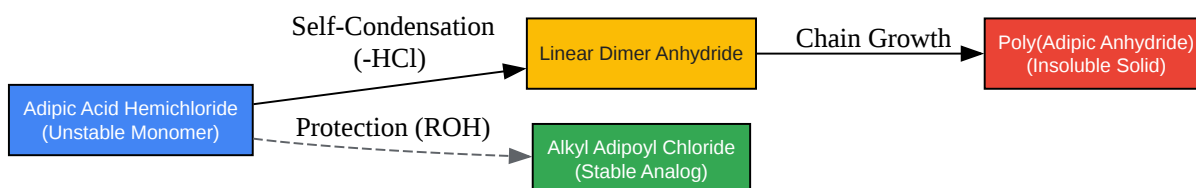
- Result: Quantitative yield of Methyl Adipoyl Chloride as a pale yellow oil.
- Optional Hydrolysis (To Free Acid): Not Recommended for storage. If needed, react immediately with the nucleophile of interest.

QC Validation (The "Self-Check"):

- IR Spectroscopy: Look for the shift from Broad OH stretch (2500-3300) to sharp C=O stretches:
 - Ester C=O: ~1735
 - Acyl Chloride C=O: ~1800
(Distinctive high frequency).
- Derivatization Check: Take an aliquot (10 μ L), quench with excess Methanol. Analyze via GC-MS.
 - Pass: Single peak of Dimethyl Adipate (MW 174.2).
 - Fail: Presence of Monomethyl Adipate (incomplete reaction).

Mechanistic Pathway & Degradation Logic

Understanding the degradation pathway is vital for handling. The free acid hemichloride is prone to "Head-to-Tail" polymerization.



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Figure 2: The polymerization risk of the free acid chloride vs. the stability of the ester analog.

Handling & Storage Protocols

To maintain "Research Grade" integrity, follow these storage rules:

- Moisture Exclusion: Store all chloride derivatives in a desiccator or glovebox. Hydrolysis yields Adipic Acid (solid precipitate), ruining the stoichiometry.
- Temperature:
 - Methyl/Ethyl Ester Chlorides: 2-8°C (Refrigerator).
 - Free Acid Hemichloride: -20°C (Freezer) strictly.
- Container: Use borosilicate glass with PTFE-lined caps. Do not use metal spatulas (corrosion risk from trace HCl).

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Sources

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